

ML67-33 supplier and purchasing information

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Compound of Interest

Compound Name: ML67-33

Cat. No.: B15587283

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ML67-33: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides an in-depth technical overview of **ML67-33**, a selective activator of temperature- and mechano-sensitive two-pore domain potassium (K2P) channels. This guide covers its mechanism of action, key experimental data, protocols, and supplier information.

Core Mechanism and Biological Activity

ML67-33 is a small molecule that functions as a potent and reversible activator of specific K2P channels.^{[1][2]} It directly targets the extracellular C-type gate of these channels, which is a core component of the channel's gating machinery.^{[1][3]} This mechanism of action is distinct from other known K2P channel modulators.^[1]

The primary targets of **ML67-33** are:

- K2P2.1 (TREK-1)
- K2P10.1 (TREK-2)
- K2P4.1 (TRAAK)^[1]

By activating these channels, **ML67-33** increases potassium currents, which can lead to membrane hyperpolarization. This activity has shown potential therapeutic applications, for instance, in mouse models of migraine where it has been observed to alleviate pain symptoms through the activation of TREK-1/2 currents in trigeminal ganglion sensory neurons. Notably, **ML67-33** demonstrates specificity within the K2P family, showing no significant effect on more distantly related members such as K2P5.1 (TASK-2), K2P3.1 (TASK-1), K2P9.1 (TASK-3), and K2P18.1 (TRESK).[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **ML67-33**, compiled from supplier technical data sheets and primary literature.

Table 1: Physicochemical Properties

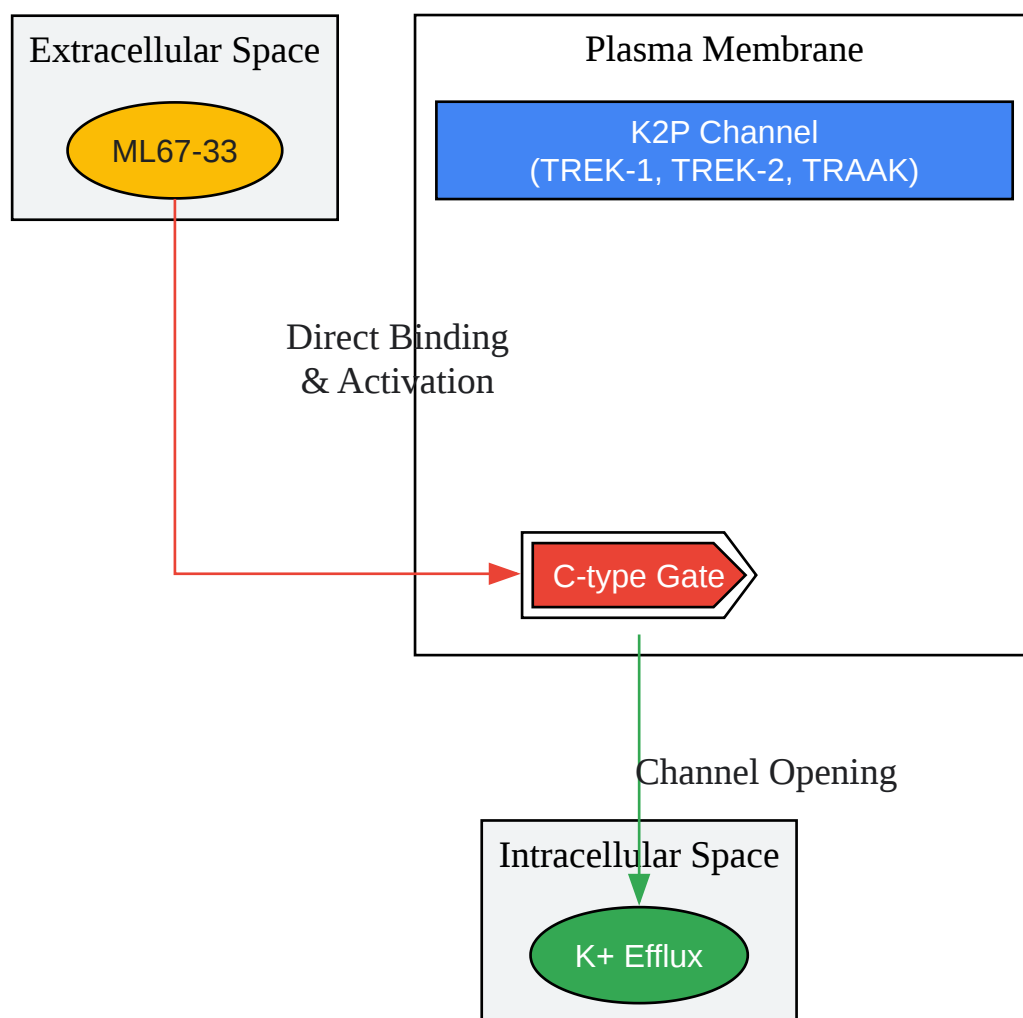
Property	Value	Source(s)
Molecular Weight	374.27 g/mol	
Formula	C ₁₈ H ₁₇ Cl ₂ N ₅	
CAS Number	1443290-89-8	
Purity	≥98% (HPLC) or 99.28%	[2]
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

Table 2: Biological Activity (EC₅₀ Values)

Target Channel	Experimental System	EC ₅₀ (μM)	Source(s)
K ₂ P2.1 (TREK-1)	Xenopus oocytes	21.8 - 29.4	
K ₂ P2.1 (TREK-1)	Xenopus oocytes	36.3 ± 1.1	[1]
K ₂ P2.1 (TREK-1)	HEK293T cells	9.7 ± 1.2	[1]
K ₂ P10.1 (TREK-2)	Xenopus oocytes	30.2	
K ₂ P4.1 (TRAAK)	Xenopus oocytes	27.3	

Signaling Pathway and Mechanism of Action

The diagram below illustrates the direct activation of K2P channels by **ML67-33**. The molecule binds to the extracellular side of the channel, specifically targeting the C-type gate, leading to channel opening and an increase in potassium ion (K⁺) efflux.



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Caption: Mechanism of **ML67-33** action on K2P channels.

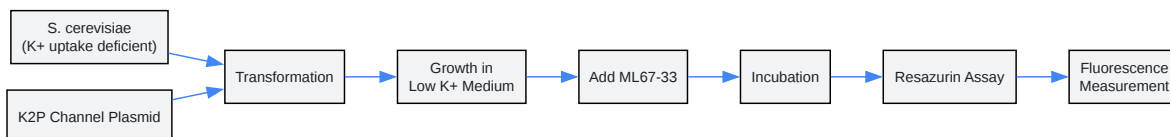
Experimental Protocols

The following are summaries of key experimental protocols used in the characterization of **ML67-33**, based on the foundational study by Bagriantsev et al. (2013).[1]

High-Throughput Functional Screen in *Saccharomyces cerevisiae*

This assay was employed for the initial discovery of **ML67-33** as a K2P channel activator.

- Yeast Strain: *Saccharomyces cerevisiae* strain SGY1528, which is deficient in endogenous potassium uptake systems, was used.
- Expression Plasmids: The yeast was transformed with plasmids to express murine K2P channels.
- Principle: Yeast growth in a low-potassium medium is dependent on the function of the expressed K2P channels. Activators of these channels promote yeast growth.
- Assay Procedure:
 - Transformed yeast cells were grown in a multi-well plate format.
 - Library compounds, including the precursor to **ML67-33**, were added to the wells.
 - Cell viability and growth were quantified using a resazurin-based assay (Alamar Blue), with fluorescence measured at 560 nm excitation and 590 nm emission.
- Workflow Diagram:



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Caption: High-throughput screening workflow in yeast.

Electrophysiology in *Xenopus* Oocytes and HEK293T Cells

Electrophysiological recordings were used to confirm and quantify the activity of **ML67-33** on K2P channels.

- Expression Systems:

- *Xenopus laevis* oocytes injected with cRNA encoding the K2P channel of interest.
- Human Embryonic Kidney (HEK) 293T cells transiently transfected with plasmids encoding the K2P channel.
- Techniques:
 - Two-Electrode Voltage Clamp (TEVC) for Oocytes: Oocytes were impaled with two microelectrodes to measure whole-cell currents in response to voltage steps and the application of **ML67-33**.
 - Whole-Cell and Excised Patch-Clamp for HEK293T Cells: This technique was used to measure currents through the K2P channels in either the whole-cell configuration or in excised membrane patches, the latter demonstrating that **ML67-33** acts directly on the channel without the need for cytosolic components.^[1]
- Data Analysis: The current (I) was measured at various concentrations of **ML67-33**, and the data were fitted to a modified Hill equation to determine the half-maximal effective concentration (EC₅₀) and the maximal effect (E_{max}). The Hill equation used is: $I = I_{\min} + (I_{\max} - I_{\min}) / (1 + 10^{((\text{LogEC}_{50} - \text{Log}[C]) * H)})$ where [C] is the concentration of **ML67-33** and H is the Hill coefficient.^[1]

Supplier and Purchasing Information

ML67-33 is available from several chemical suppliers for research purposes. The following table provides a summary of some of these suppliers. It is recommended to visit the suppliers' websites for the most current pricing and availability.

Table 3: Supplier Information

Supplier	Product Number(s)	Purity/Formulation Notes
MedChemExpress	HY-120348	Purity: 99.28%. Available in various quantities.
R&D Systems	6886	Purity: ≥98%. Sold by Tocris Bioscience.
Tocris Bioscience	6886	Purity: ≥98% (HPLC). Available in multiple sizes.
Cayman Chemical	19998	Purity: ≥98%. Provided as a crystalline solid.
Selleck Chemicals	S8616	Purity: >98%. Available as a solid powder.

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References

- 1. A High-Throughput Functional Screen Identifies Small Molecule Regulators of Temperature- and Mechano-Sensitive K2P Channels - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 3. pubs.acs.org [pubs.acs.org]
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